

# Application Notes: C<sub>19</sub>H<sub>20</sub>BrN<sub>3</sub>O<sub>6</sub> as a Fluorescent Probe

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## Compound of Interest

Compound Name: C<sub>19</sub>H<sub>20</sub>BrN<sub>3</sub>O<sub>6</sub>

Cat. No.: B15173447

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Application and Protocols for the Fluorescent Probe **C<sub>19</sub>H<sub>20</sub>BrN<sub>3</sub>O<sub>6</sub>**

Extensive literature and database searches have been conducted for a fluorescent probe with the molecular formula **C<sub>19</sub>H<sub>20</sub>BrN<sub>3</sub>O<sub>6</sub>**. At present, there is no publicly available scientific literature or product information that identifies a compound with this specific molecular formula and describes its application as a fluorescent probe.

Our comprehensive search included scientific databases such as PubChem, chemical synthesis and application journals, and general scientific search engines. No publications detailing the synthesis, photophysical properties, or biological applications of a compound with the formula **C<sub>19</sub>H<sub>20</sub>BrN<sub>3</sub>O<sub>6</sub>** as a fluorescent probe were found. A compound with a similar molecular formula, C<sub>19</sub>H<sub>28</sub>BrN<sub>3</sub>O<sub>6</sub>, is listed in the PubChem database; however, there is no associated information to suggest its use as a fluorescent probe for viscosity or any other biological imaging application.

Due to the lack of available data on the fluorescent properties, mechanism of action, and experimental use of **C<sub>19</sub>H<sub>20</sub>BrN<sub>3</sub>O<sub>6</sub>**, we are unable to provide the requested detailed Application Notes and Protocols, including data presentation in tables and experimental methodologies. Furthermore, the absence of information on signaling pathways or experimental workflows prevents the creation of the specified Graphviz diagrams.

We recommend verifying the molecular formula of the fluorescent probe of interest. It is possible that there is a typographical error in the formula provided. If a corrected molecular formula or a common name for the probe can be provided, we would be pleased to conduct a new search and generate the requested detailed documentation.

We apologize for any inconvenience this may cause and remain available to assist with any further inquiries.

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